

Comprehensive Technical Profile & Safety Protocols: 3-Chloro-4-iodo-6-methoxypyridazine

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Compound of Interest

Compound Name: 3-Chloro-4-iodo-6-methoxypyridazine

CAS No.: 181355-91-9

Cat. No.: B2975857

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Executive Summary & Chemical Identity

This technical guide provides an in-depth analysis of **3-Chloro-4-iodo-6-methoxypyridazine** (CAS: 181355-92-0), a critical heterocyclic scaffold in medicinal chemistry. Unlike generic safety data sheets, this document synthesizes safety protocols with high-level application data, focusing on the compound's utility as a regioselective intermediate for kinase inhibitor discovery and agrochemical synthesis.

The compound's value lies in its orthogonal reactivity: it possesses three distinct functional handles—a labile iodine at C4, a nucleophilic-susceptible chlorine at C3, and a methoxy group at C6. This structure allows for sequential, programmable functionalization, making it a "privileged structure" in fragment-based drug design (FBDD).

Table 1: Chemical & Physical Characterization

Property	Specification
Chemical Name	3-Chloro-4-iodo-6-methoxypyridazine
CAS Number	181355-92-0
Molecular Formula	C ₅ H ₄ ClIN ₂ O
Molecular Weight	270.45 g/mol
Physical State	Solid (Powder/Crystalline)
Color	White to Off-white / Pale Yellow
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
SMILES	<chem>COC1=CC(I)=C(Cl)N=N1</chem>
Key Reactivity	C-I (Suzuki/Sonogashira coupling), C-Cl ()

Hazard Identification & Risk Assessment (GHS)

Authoritative Grounding: Based on GHS classification for halogenated pyridazine derivatives.

While specific toxicological data for this exact analog is proprietary in many databases, structural activity relationship (SAR) analysis mandates handling it as a potent irritant with potential respiratory sensitization risks.

GHS Classification

- Signal Word: WARNING
- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[1]

Emergency Response Protocols

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.
- Skin Contact: Wash with non-abrasive soap and water for 15 minutes. Note: Iodinated compounds can absorb through skin; double-gloving (Nitrile) is recommended.
- Eye Contact: Rinse cautiously with water for 15 minutes.^[3] Remove contact lenses if present and easy to do.^{[3][1][2][4]}
- Ingestion: Rinse mouth. Do NOT induce vomiting due to potential aspiration hazards of halogenated heterocycles.

Handling, Storage, & Stability (Senior Scientist Insights)

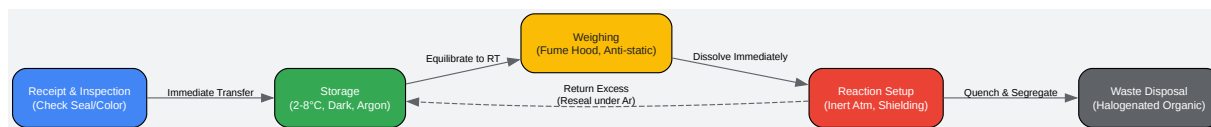
The "Iodine Instability" Factor

As an iodinated heterocycle, the C-I bond is photolabile. Exposure to UV or ambient light over prolonged periods can lead to homolytic cleavage, resulting in the release of iodine radicals and degradation of the scaffold.

- Storage Condition: Keep at 2–8°C (Refrigerated) under an inert atmosphere (Argon/Nitrogen).
- Light Protection: Amber vials or aluminum foil wrapping is mandatory.
- Moisture: Hygroscopic potential; store with desiccants.

Workflow Visualization: Safe Handling Lifecycle

The following diagram outlines the logical flow for handling this compound to minimize degradation and exposure risks.



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Figure 1: Lifecycle management of light-sensitive iodinated intermediates.

Synthetic Utility: The Orthogonal Reactivity Strategy

Target Audience: Medicinal Chemists

The primary utility of **3-Chloro-4-iodo-6-methoxypyridazine** is its ability to undergo regioselective functionalization.

- Position 4 (Iodine): The C-I bond is the most reactive site for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig). The bond energy of C-I is lower than C-Cl, allowing selective functionalization at C4 without disturbing the C3 chlorine.
- Position 3 (Chlorine): Once C4 is functionalized, the C3 chlorine—activated by the adjacent nitrogen—becomes a prime target for Nucleophilic Aromatic Substitution () with amines or alkoxides.
- Position 6 (Methoxy): Serves as a masked hydroxyl group. It can be demethylated (e.g., using BBr_3) to yield the pyridazinone core, a common pharmacophore.

Experimental Protocol: Selective Suzuki Coupling at C-4

Validation: Standard protocol for halopyridazines [1, 2].

Reagents:

- Substrate: **3-Chloro-4-iodo-6-methoxypyridazine** (1.0 eq)

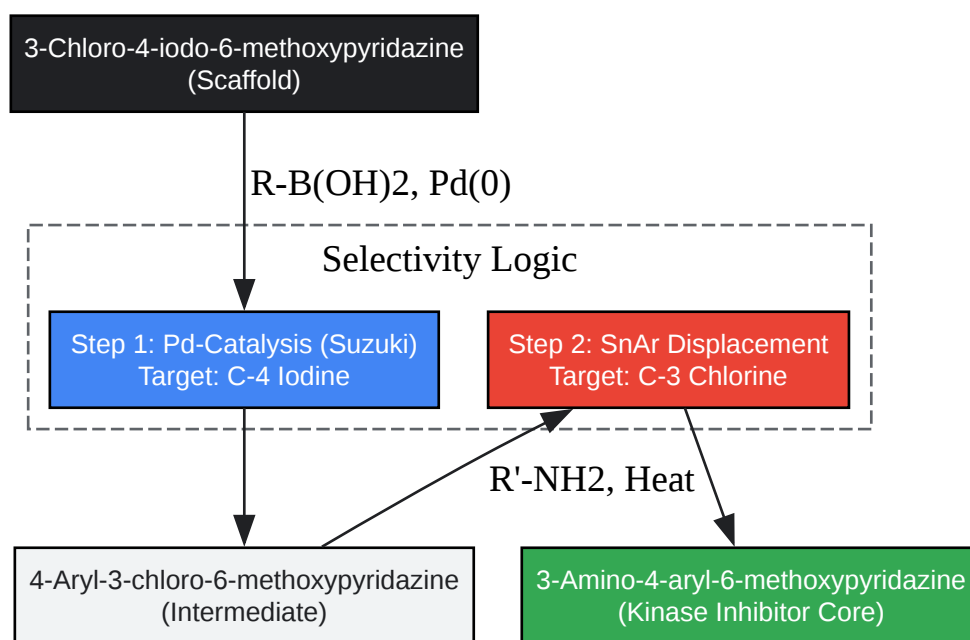
- Boronic Acid: $R-B(OH)_2$ (1.1 eq)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq)
- Base: K_2CO_3 (2.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1)

Step-by-Step Methodology:

- Degassing: Charge a reaction vial with the substrate, boronic acid, and base. Evacuate and backfill with Argon (3x).
- Solvation: Add degassed solvents.
- Catalyst Addition: Add the Pd catalyst quickly under a counter-flow of Argon.
- Reaction: Seal and heat to $80^\circ C$ for 4–6 hours. Note: Monitor via LCMS. The Iodine should displace completely before the Chlorine shows any reactivity.
- Workup: Dilute with EtOAc, wash with brine, dry over Na_2SO_4 .

Diagram: Regioselectivity Pathway

This diagram illustrates the "programmed" synthesis logic used in drug discovery.



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Figure 2: Sequential functionalization strategy leveraging the reactivity difference between C-I and C-Cl bonds.

References

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- Drug Hunter. (2024).[6] Roles of the Chloro and Methoxy Groups in Drug Discovery. [[Link](#)][6]
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